

# Technical Guide: Chemical Structure & Synthesis of ortho-(2-Phenylethyl)benzamide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-(2-phenylethyl)benzamide

Cat. No.: B5242567

[Get Quote](#)

## Executive Summary

ortho-(2-Phenylethyl)benzamide (CAS: 36795-31-0) is a disubstituted benzene derivative featuring a primary amide group at position 1 and a 2-phenylethyl chain at position 2. Unlike its more common isomer, N-phenethylbenzamide (a known impurity of Solifenacin), this compound serves as a critical carbon-framework precursor for dihydroisoquinolin-1(2H)-ones and related alkaloid scaffolds.

This guide delineates the structural architecture, validated synthetic pathways, and medicinal utility of the ortho-isomer, providing researchers with the precise data required for scaffold utilization in drug discovery.

## Chemical Identity & Structural Architecture[1]

### Nomenclature & Identification

It is imperative to distinguish the ortho-substituted isomer (C-linked) from the N-substituted isomer (N-linked).

Feature	ortho-(2-Phenylethyl)benzamide (Target)	N-(2-Phenylethyl)benzamide (Common Isomer)
CAS Number	36795-31-0	3278-14-6
IUPAC Name	2-(2-phenylethyl)benzamide	N-(2-phenylethyl)benzamide
Connectivity	Ring C2 attached to Ethyl chain	Amide Nitrogen attached to Ethyl chain
Formula	C <sub>15</sub> H <sub>15</sub> NO	C <sub>15</sub> H <sub>15</sub> NO
Mol.[1][2][3][4][5][6][7] Weight	225.29 g/mol	225.29 g/mol
SMILES	<chem>NC(=O)c1ccccc1CCc2ccccc2</chem>	<chem>O=C(c1ccccc1)NCCc2ccccc2</chem>

## Structural Analysis

The molecule consists of two benzene rings connected by a flexible ethylene (-CH<sub>2</sub>-CH<sub>2</sub>-) bridge, with a primary amide group locked in the ortho position relative to the bridge.

- **Conformational Flexibility:** The ethylene bridge allows the distal phenyl ring to adopt multiple conformations relative to the benzamide core. However, steric repulsion between the amide carbonyl and the ortho-methylene group restricts rotation, favoring a twisted conformation that minimizes A(1,3) strain.
- **Intramolecular Interactions:** The primary amide protons ( ) can act as hydrogen bond donors. In the ortho configuration, there is a potential for weak -hydrogen bonding between the amide protons and the distal phenyl ring if the chain folds back (a "scorpion" conformation), though this is solvent-dependent.

## Synthetic Pathways[5]

The synthesis of ortho-(2-phenylethyl)benzamide requires constructing the carbon-carbon bond at the ortho position or modifying a pre-existing ortho-substituted scaffold.

## Route A: The Heck Coupling & Hydrogenation (Preferred)

This route is favored for its modularity, allowing different styrene derivatives to be coupled to the benzamide core.

Step 1: Heck Coupling Reaction of 2-iodobenzamide with styrene using a Palladium catalyst yields (E)-2-styrylbenzamide.

- Reagents:

(5 mol%),

,

, DMF,

.

- Mechanism:<sup>[4]</sup> Oxidative addition of Pd(0) to the aryl iodide, syn-insertion of styrene, and  $\beta$ -hydride elimination.

Step 2: Catalytic Hydrogenation Reduction of the alkene moiety to the alkane.

- Reagents:

(1 atm), 10% Pd/C, MeOH/EtOAc.

- Outcome: Quantitative conversion to **2-(2-phenylethyl)benzamide**.<sup>[1]</sup>

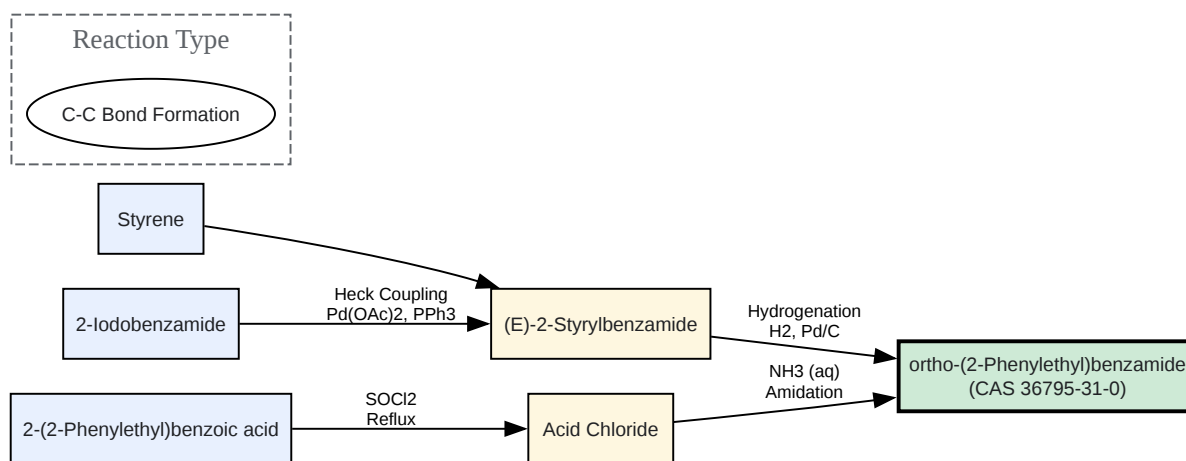
## Route B: Amidation of 2-(2-Phenylethyl)benzoic Acid

This route utilizes the carboxylic acid precursor, which may be derived from the reduction of phthalides or ortho-lithiation strategies.

- Activation: Convert 2-(2-phenylethyl)benzoic acid to the acid chloride using thionyl chloride ( ) or oxalyl chloride.

- Amidation: Treat the crude acid chloride with aqueous ammonia ( ) or ammonia gas in dichloromethane.

## Visualization of Synthesis Logic



[Click to download full resolution via product page](#)

Figure 1: Convergent synthetic pathways for the production of ortho-(2-phenylethyl)benzamide.

## Medicinal Chemistry & Applications

### Isoquinolinone Precursor

The primary utility of ortho-(2-phenylethyl)benzamide lies in its ability to undergo cyclization to form 3,4-dihydroisoquinolin-1(2H)-one derivatives.

- Mechanism: Oxidative cyclization (often metal-catalyzed) or Hofmann-type rearrangements can engage the amide nitrogen with the ethyl side chain (typically requiring functionalization of the chain, e.g., via radical pathways) to close the ring.

### Pharmacophore Scaffold

The 2-phenylethylbenzamide motif mimics the spatial arrangement of the biphenyl and benzamide pharmacophores found in:

- Kinase Inhibitors: Used as a linker in Type II kinase inhibitors where the amide forms key H-bonds with the hinge region or the DFG motif.
- GPCR Ligands: The flexible linker allows the two aromatic systems to occupy adjacent hydrophobic pockets in receptors such as the Dopamine D2 or Muscarinic receptors.

## Analytical Characterization Profile

To validate the synthesis of ortho-(2-phenylethyl)benzamide, the following spectral data is expected.

Technique	Expected Signal / Characteristic	Assignment
$^1\text{H}$ NMR (DMSO- $d_6$ )	7.20–7.50 (m, 9H)	Aromatic protons (Benzamide + Phenyl)
7.60, 8.00 (br s, 2H)	Amide protons (distinct broad singlets)	
2.80–2.95 (m, 4H)	Ethylene bridge ( ), typically two multiplets	
$^{13}\text{C}$ NMR	~170 ppm	Carbonyl ( )
~35–38 ppm	Aliphatic carbons (Methylene bridge)	
IR Spectroscopy	3350, 3180 $\text{cm}^{-1}$	N-H stretching (Primary amide doublet)
1650 $\text{cm}^{-1}$	C=O stretching (Amide I band)	
Mass Spectrometry	m/z 226.12	Protonated molecular ion

## References

- Chemical Identity:**2-(2-phenylethyl)benzamide**.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) CAS Common Chemistry.[\[1\]](#) CAS Registry Number: 36795-31-0.[\[8\]](#) [Link](#)
- Synthetic Methodology (Heck/Reduction): Beletskaya, I. P., & Cheprakov, A. V. (2000). The Heck Reaction as a Sharpening Stone of Palladium Catalysis. *Chemical Reviews*, 100(8), 3009–3066. [Link](#)
- Related Isomer (Impurity Context): N-phenethylbenzamide (Solifenacin Impurity). PubChem Compound Summary for CID 95083. [Link](#)

- Application (Thiazole Derivatives): Fancelli, D., et al. (2001). 2-Amino-thiazole derivatives, process for their preparation, and their use as antitumor agents.[2][7][12] U.S. Patent 7,037,929.[2] (Cites 2-phenethylbenzamide as intermediate).[2][3][8][12] [Link](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. N-Phenyl-2-(2-phenylethyl)benzamide | C<sub>21</sub>H<sub>19</sub>NO | CID 1271047 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. US7037929B1 - 2-amino-thiazole derivatives, process for their preparation, and their use as antitumor agents - Google Patents [[patents.google.com](https://patents.google.com)]
- 3. Buy N-(1-Methylethyl)-2-(2-phenylethyl)benzamide (EVT-5695570) | 304674-36-0 [[evitachem.com](https://evitachem.com)]
- 4. Imidazolidine Hydride Donors in Palladium-Catalyzed Alkyne Hydroarylation - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 5. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 6. MDL Mfcd01034751 | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 7. WO2000026202A1 - 2-amino-thiazole derivatives, process for their preparation, and their use as antitumor agents - Google Patents [[patents.google.com](https://patents.google.com)]
- 8. Benzamid | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 9. N-cyclohexyl benzamide | Sigma-Aldrich [[sigmaaldrich.cn](https://sigmaaldrich.cn)]
- 10. N-[2-(2-phenylethyl)benzyl]-2-[2-(2-phenylethyl)phenyl]acetamide supplier | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 11. N-cyclohexyl-2-pyrrolidone | Sigma-Aldrich [[sigmaaldrich.cn](https://sigmaaldrich.cn)]
- 12. EP1124810B1 - 2-amino-thiazole derivatives, process for their preparation, and their use as antitumor agents - Google Patents [[patents.google.com](https://patents.google.com)]
- To cite this document: BenchChem. [Technical Guide: Chemical Structure & Synthesis of ortho-(2-Phenylethyl)benzamide]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b5242567/docs#technical-guide-chemical-structure-synthesis-of-ortho-2-phenylethyl-benzamide>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)